# Prudent Disposal Protocol for U-90042

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *U-90042* |
| *CAS No.:* | *134516-99-7* |
| *Cat. No.:* | *B1682054* |

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **U-90042**, a sedative and hypnotic drug used in scientific research. Adherence to these procedural steps is critical for ensuring laboratory safety and environmental compliance.

## Chemical and Physical Properties of U-90042

A summary of the key quantitative data for **U-90042** is presented below. This information is vital for a comprehensive understanding of the compound's characteristics to inform safe handling and disposal.

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| Property | Value |
|---|---|
| Molecular Formula | $C_{17}H_{13}ClN_6O$ |
| Molar Mass | 352.78 g·mol$^{-1}$[1] |
| CAS Number | 134516-99-7[1] |
| Appearance | Solid (presumed) |
| Solubility | Information not readily available |
| Biological Target | GABA-A receptor agonist ($\alpha_1$, $\alpha_3$, $\alpha_6$ subtypes) [1] |

# Experimental Protocols: Proper Disposal of **U-90042**

Given that **U-90042** is a research compound with sedative and hypnotic properties, it should be handled as a potentially hazardous chemical waste. The following step-by-step methodology outlines the recommended disposal procedure.

1. Personal Protective Equipment (PPE) and Engineering Controls:

- Always wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves, when handling **U-90042**.
- Conduct all handling and disposal preparations within a certified chemical fume hood to minimize inhalation exposure.

2. Waste Segregation and Collection:

- Do not mix **U-90042** waste with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Collect all solid **U-90042** waste (e.g., unused compound, contaminated consumables) in a dedicated, properly labeled hazardous waste container. The container should be made of a compatible material (e.g., high-density polyethylene).

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- For solutions containing **U-90042**, use a designated liquid hazardous waste container. Avoid mixing with incompatible solvents.

3. Waste Container Labeling:

- Clearly label the hazardous waste container with the following information:
  - The words "Hazardous Waste"
  - The full chemical name: 11-Chloro-5-(5-cyclopropyl-1,2,4-oxadiazol-3-yl)-2,3-dihydrodiimidazo[1,2-c:1',5'-a]quinazoline
  - The CAS number: 134516-99-7
  - An accurate estimation of the concentration and total quantity of **U-90042**.
  - The accumulation start date.
  - The primary hazard(s) (e.g., "Toxic," "Caution: Research Compound - Biological Effects Unknown").

4. Storage of Waste:

- Store the sealed hazardous waste container in a designated, secure, and well-ventilated satellite accumulation area.
- Ensure the storage area is away from ignition sources and incompatible chemicals.

5. Final Disposal:

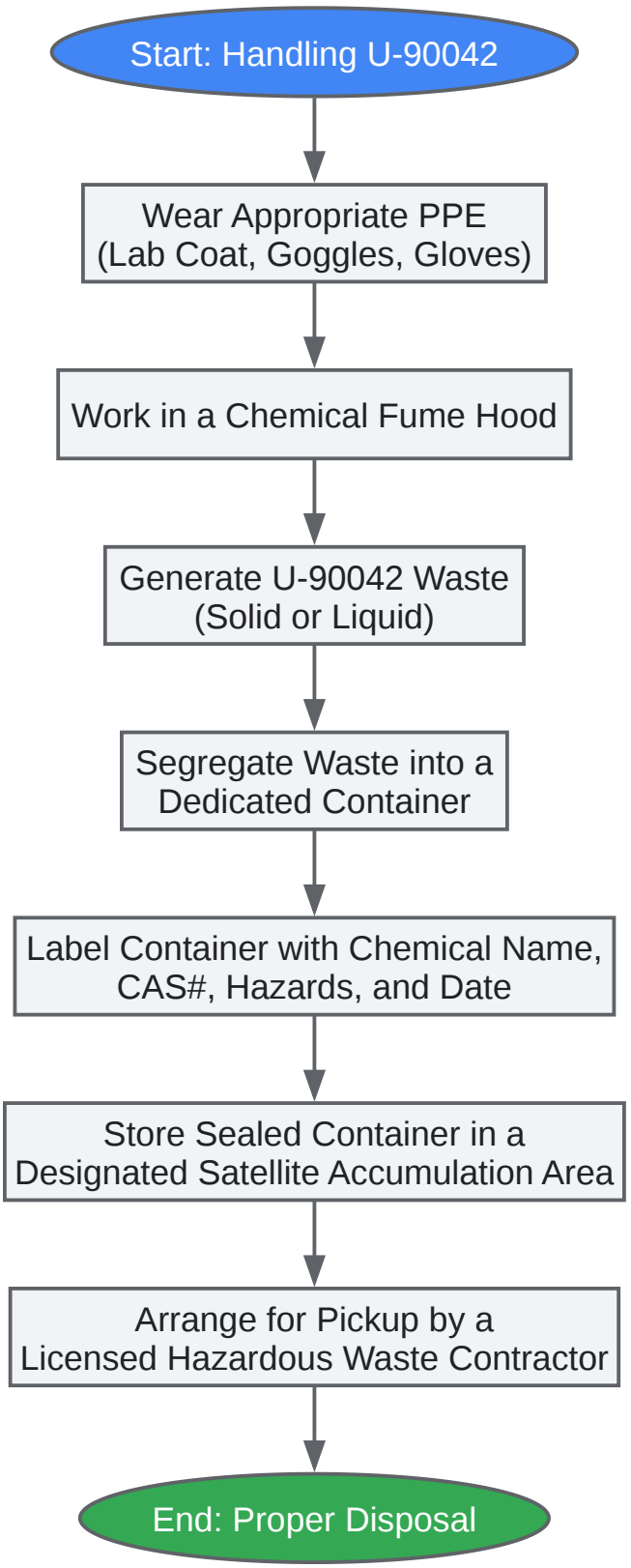
- Arrange for the pickup and disposal of the **U-90042** waste through your institution's licensed hazardous waste disposal contractor.
- Provide the contractor with all necessary documentation, including a completed hazardous waste manifest.
- Never dispose of **U-90042** down the drain or in the regular trash.

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# U-90042 Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **U-90042**, from initial handling to final disposal.

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Caption: Logical workflow for the proper disposal of **U-90042**.

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## References


- 1. U-90042 - Wikipedia [en.wikipedia.org]
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